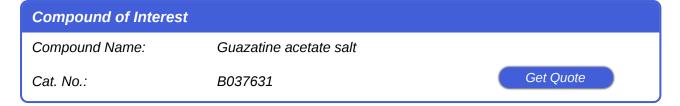


In vivo efficacy studies of Guazatine acetate salt in a greenhouse setting.

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Guazatine Acetate Salt: In Vivo Efficacy in Greenhouse Environments

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Guazatine acetate is a non-systemic, broad-spectrum contact fungicide valued for its efficacy against a wide range of plant pathogenic fungi.[1][2] Its primary mode of action involves the disruption of fungal cell membrane integrity, leading to altered permeability and subsequent cell death.[1][2] This multi-site activity is advantageous in mitigating the development of fungicide resistance.[1] Commercially, Guazatine is a mixture of guanidated amines, and its acetate salt form is commonly used in formulations.[1] These application notes provide detailed protocols for evaluating the in vivo efficacy of **Guazatine acetate salt** in a controlled greenhouse setting against common fungal pathogens such as Botrytis cinerea (Gray Mold), Podosphaera xanthii (Powdery Mildew), and soil-borne pathogens like Fusarium oxysporum and Rhizoctonia solani.

Data Presentation: Summarized Efficacy Data

The following tables summarize representative quantitative data from hypothetical greenhouse efficacy studies based on literature findings. These tables are intended to provide an expected



range of efficacy for Guazatine acetate against various fungal pathogens under controlled greenhouse conditions.

Table 1: Efficacy of Foliar Application of Guazatine Acetate against Botrytis cinerea on Tomato Plants

Treatment Concentration (ppm)	Disease Severity (%)	Percent Disease Control (%)
0 (Untreated Control)	85.2	0.0
250	22.5	73.6
500	10.8	87.3
750	5.4	93.7
Standard Fungicide	8.1	90.5

Table 2: Efficacy of Foliar Application of Guazatine Acetate against Powdery Mildew (Podosphaera xanthii) on Cucumber Plants

Treatment Concentration (ppm)	Area Under Disease Progress Curve (AUDPC)	Percent Disease Control (%)
0 (Untreated Control)	1250	0.0
250	450	64.0
500	275	78.0
750	150	88.0
Standard Fungicide	200	84.0

Table 3: Efficacy of Soil Drench Application of Guazatine Acetate against Fusarium oxysporum on Basil



Treatment Concentration (ppm)	Wilt Incidence (%)	Percent Disease Control (%)
0 (Untreated Control)	92.0	0.0
500	35.5	61.4
1000	18.2	80.2
1500	9.8	89.3
Standard Fungicide	15.4	83.3

Table 4: Efficacy of Soil Drench Application of Guazatine Acetate against Rhizoctonia solani on French Bean

Treatment Concentration (ppm)	Root Rot Severity Index (0-5)	Percent Disease Control (%)
0 (Untreated Control)	4.8	0.0
500	1.9	60.4
1000	1.1	77.1
1500	0.6	87.5
Standard Fungicide	0.9	81.3

Experimental Protocols

Protocol 1: Evaluation of Foliar Application of Guazatine Acetate against Botrytis cinerea in Tomato

Objective: To determine the efficacy of various concentrations of Guazatine acetate applied as a foliar spray in controlling gray mold on tomato plants.

Materials:

• Tomato plants (e.g., cultivar 'Moneymaker'), 4-6 weeks old



- Botrytis cinerea spore suspension (1 x 10⁶ spores/mL)
- Guazatine acetate salt
- Wetting agent (e.g., Tween 20)
- Pressurized sprayers
- Growth chambers or greenhouse with controlled temperature (20-22°C) and high humidity (>90%)

Procedure:

- Plant Preparation: Grow tomato plants in individual pots until they reach the 4-6 leaf stage.
- Treatment Application: Prepare aqueous solutions of Guazatine acetate at the desired concentrations (e.g., 250, 500, 750 ppm) with a suitable wetting agent. Spray the foliage of the tomato plants until runoff. An untreated control group should be sprayed with water and the wetting agent only. A positive control group treated with a standard commercial fungicide is also recommended.
- Inoculation: 24 hours after the fungicide application, inoculate the plants by spraying with the Botrytis cinerea spore suspension.
- Incubation: Place the plants in a high-humidity environment (e.g., by covering with plastic bags or using a misting system) for 48-72 hours to facilitate infection.
- Disease Assessment: After 7-10 days, assess the disease severity on the leaves using a rating scale (e.g., 0 = no symptoms, 1 = <10% leaf area affected, up to 5 = >75% leaf area affected).
- Data Analysis: Calculate the percent disease control for each treatment compared to the untreated control.

Protocol 2: Evaluation of Soil Drench Application of Guazatine Acetate against Fusarium oxysporum in Basil



Objective: To assess the efficacy of Guazatine acetate applied as a soil drench for the control of Fusarium wilt in basil.

Materials:

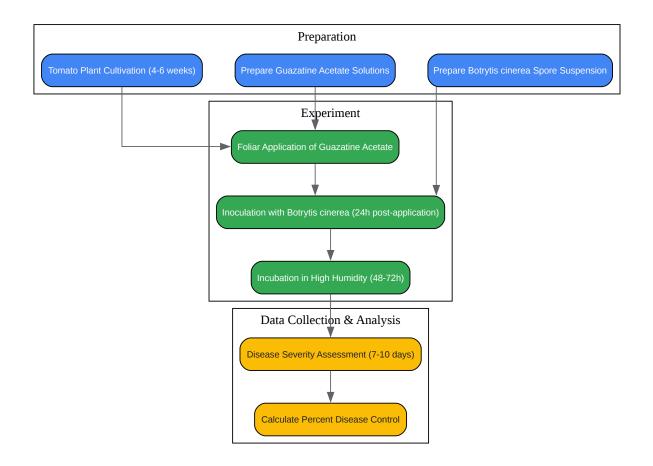
- Basil seeds (e.g., cultivar 'Genovese')
- Fusarium oxysporum f. sp. basilici inoculum (e.g., colonized grain)
- · Guazatine acetate salt
- Pots with sterile potting mix
- Greenhouse with a temperature of 25-28°C

Procedure:

- Soil Infestation: Mix the Fusarium oxysporum inoculum thoroughly with the sterile potting mix.
- Sowing: Sow basil seeds in the infested soil in pots.
- Treatment Application: Prepare aqueous solutions of Guazatine acetate at the desired concentrations (e.g., 500, 1000, 1500 ppm). Apply the solutions as a soil drench to each pot. An untreated control group should receive only water. A positive control group with a standard fungicide is recommended.
- Incubation: Grow the plants in the greenhouse under optimal conditions for basil cultivation.
- Disease Assessment: After 3-4 weeks, assess the incidence of Fusarium wilt by counting the number of plants showing symptoms (e.g., yellowing, stunting, wilting).
- Data Analysis: Calculate the percent disease control based on the reduction in wilt incidence compared to the untreated control.

Visualizations

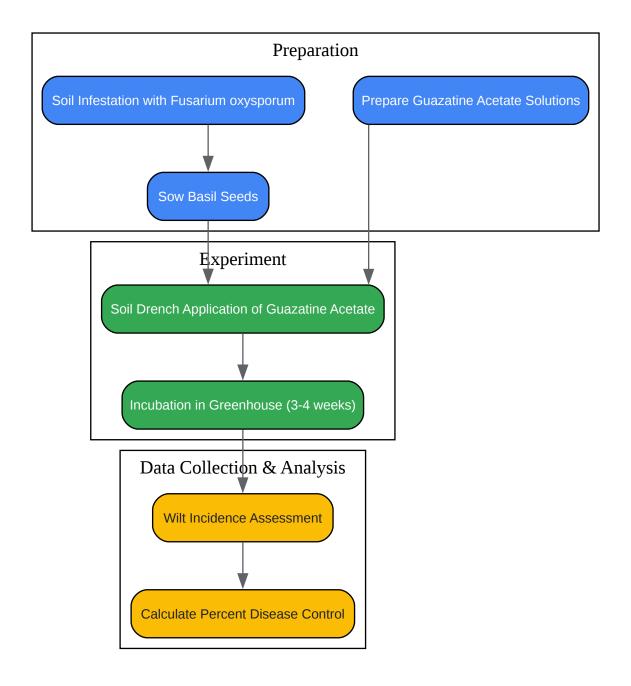




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Caption: Experimental workflow for evaluating the efficacy of foliar-applied Guazatine acetate.

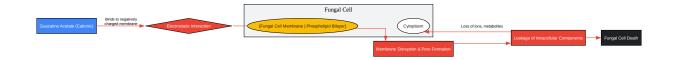




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Caption: Experimental workflow for evaluating the efficacy of soil-drenched Guazatine acetate.





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Caption: Proposed mechanism of action of Guazatine acetate on fungal cell membranes.

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